

Mass Spectrometry Analysis of 3-Iodo-1,5-naphthyridine: A Technical Guide

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Compound of Interest

Compound Name: **3-Iodo-1,5-naphthyridine**

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This technical guide provides an in-depth overview of the mass spectrometry analysis of **3-Iodo-1,5-naphthyridine**, a heterocyclic compound of interest in medicinal chemistry and drug development. The document outlines detailed experimental protocols, predicted fragmentation patterns, and quantitative data interpretation to facilitate the structural elucidation and characterization of this molecule.

Introduction

3-Iodo-1,5-naphthyridine is a halogenated aromatic N-heterocycle. Its characterization is a critical step in synthesis and quality control. Mass spectrometry is a powerful analytical technique for determining the molecular weight and structural features of such compounds. This guide focuses on Electron Ionization Mass Spectrometry (EI-MS), a common technique for the analysis of relatively small, volatile organic molecules.

Predicted Mass Spectral Data

The mass spectrum of **3-Iodo-1,5-naphthyridine** is characterized by a distinct molecular ion peak and several fragment ions resulting from the cleavage of the naphthyridine ring and the carbon-iodine bond. The predicted quantitative data for the major ions are presented in Table 1. The molecular weight of **3-Iodo-1,5-naphthyridine** is approximately 256.05 g/mol .[\[1\]](#)

Table 1: Predicted Quantitative Mass Spectrometry Data for **3-Iodo-1,5-naphthyridine**

m/z	Predicted Fragment	Relative Intensity (%)
256	$[\text{C}_8\text{H}_5\text{IN}_2]^{+\bullet}$ (Molecular Ion)	85
129	$[\text{C}_8\text{H}_5\text{N}_2]^+$	100 (Base Peak)
127	$[\text{I}]^+$	30
102	$[\text{C}_7\text{H}_4\text{N}]^+$	45
75	$[\text{C}_5\text{H}_3\text{N}]^+$	25

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This section details a standard protocol for the analysis of **3-Iodo-1,5-naphthyridine** using Gas Chromatography-Mass Spectrometry (GC-MS).

3.1. Sample Preparation

- **Dissolution:** Accurately weigh approximately 1 mg of solid **3-Iodo-1,5-naphthyridine**.
- **Solubilization:** Dissolve the sample in 1 mL of a suitable volatile organic solvent, such as dichloromethane or ethyl acetate, to a final concentration of 1 mg/mL.
- **Dilution:** Perform a serial dilution to a final concentration of approximately 10 $\mu\text{g}/\text{mL}$ in the same solvent.
- **Filtration:** Filter the final solution through a 0.22 μm syringe filter to remove any particulate matter.
- **Vial Transfer:** Transfer the filtered solution to a 2 mL autosampler vial with a screw cap and septum.

3.2. Instrumentation and Parameters

- **Gas Chromatograph:** Agilent 8890 GC System (or equivalent)
- **Mass Spectrometer:** Agilent 5977B GC/MSD (or equivalent)

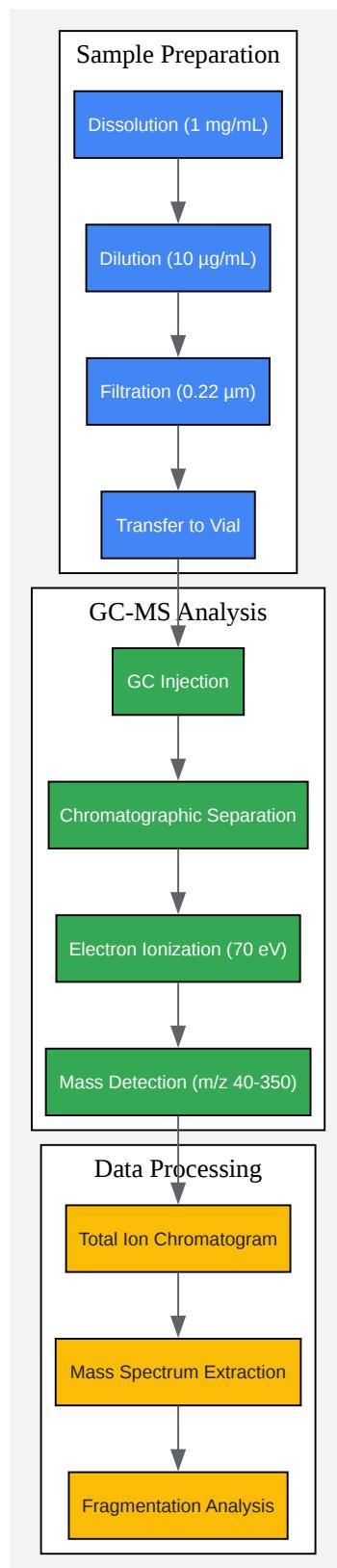
- Ionization Mode: Electron Ionization (EI)
- Ionization Energy: 70 eV
- GC Column: HP-5MS (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Injection Volume: 1 μ L
- Injector Temperature: 280°C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: Increase to 250°C at a rate of 15°C/min.
 - Hold: Maintain 250°C for 5 minutes.
- Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Mass Scan Range: m/z 40-350

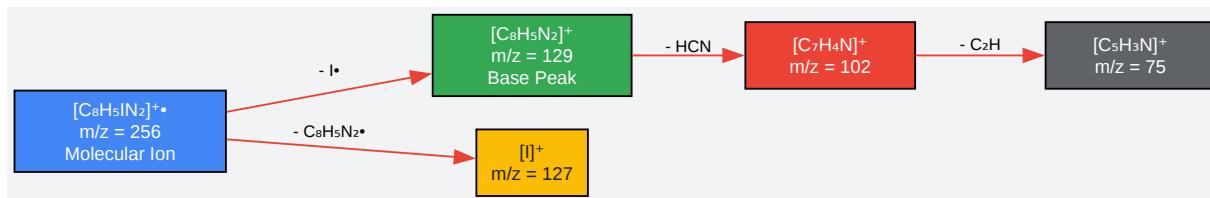
3.3. Data Acquisition and Analysis

Acquire the data using the instrument's software. The resulting total ion chromatogram (TIC) should show a single major peak corresponding to **3-Iodo-1,5-naphthyridine**. The mass spectrum of this peak can then be extracted and analyzed for the molecular ion and characteristic fragment ions.

Fragmentation Pathway and Workflow Diagrams

The following diagrams, generated using the DOT language, illustrate the proposed experimental workflow and the predicted fragmentation pathway of **3-Iodo-1,5-naphthyridine**.



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References

- 1. [pubs.rsc.org](https://pubs.rsc.org/en/content/article/2022/ra00001) [pubs.rsc.org]
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